

Technical Guide: Biological Activity & Characterization of 2,2',4-Trihydroxy-4'-methoxybenzophenone

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Compound of Interest

Compound Name: 2,2',4-Trihydroxy-4'-methoxybenzophenone

CAS No.: 7392-62-3

Cat. No.: B13755816

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Executive Summary & Chemical Identity

2,2',4-Trihydroxy-4'-methoxybenzophenone (CAS 7392-62-3) is a specific benzophenone derivative, structurally positioned between the widely used UV filter Oxybenzone (Benzophenone-3) and the potent endocrine-active metabolite Benzophenone-2 (BP-2). While often overshadowed in literature by its fully hydroxylated congener (BP-2), this molecule represents a critical "intermediate" lipophilic phenotype with significant implications for endocrine disruption and metabolic toxicology.

This guide provides a technical analysis of its biological activity, inferred pharmacokinetics based on structure-activity relationships (SAR), and the precise experimental protocols required to validate its endocrine-disrupting potential.

Chemical Profile

Property	Detail
CAS Number	7392-62-3
Synonyms	(2,4-dihydroxyphenyl)(2-hydroxy-4-methoxyphenyl)methanone; 2,2',4-Trihydroxy-4'-methoxy BP
Molecular Formula	C ₁₄ H ₁₂ O ₅
Molecular Weight	260.24 g/mol
Structural Class	Benzophenone; Phenolic ether
Key Pharmacophore	2,4-dihydroxyphenyl moiety (Resorcinol-like); 2-hydroxy-4-methoxyphenyl moiety

Mechanism of Action: The Endocrine Interface

The biological activity of **2,2',4-Trihydroxy-4'-methoxybenzophenone** is driven by its ability to mimic endogenous hormones (estrogens) and interfere with thyroid hormone synthesis. Its structure contains the essential phenolic hydroxyl groups required for high-affinity binding to nuclear receptors.

Estrogenic Signaling (ER α /ER β Agonism)

Like BP-2, this molecule possesses a 4-hydroxyl group on the phenyl ring, a critical feature for binding to the Estrogen Receptor (ER) ligand-binding domain. The presence of the 4'-methoxy group increases lipophilicity compared to BP-2, potentially altering its cellular uptake and nuclear retention.

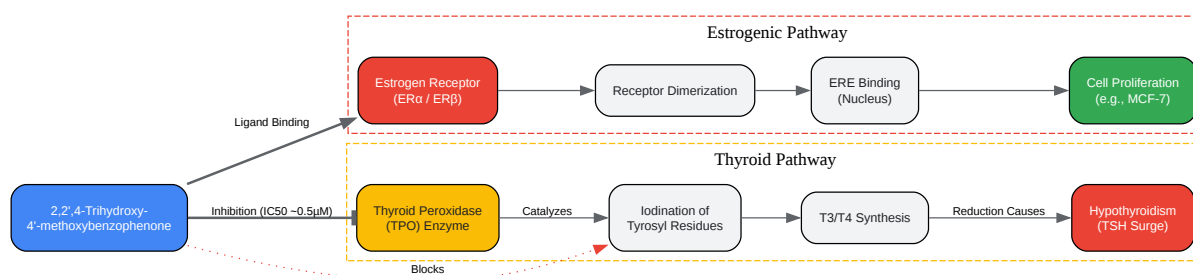
- Mechanism: The 4-OH group forms hydrogen bonds with Glu-353 and Arg-394 in the ER α binding pocket. The 2-OH groups stabilize the conformation via intramolecular hydrogen bonding with the carbonyl oxygen.
- Outcome: Dimerization of the receptor, recruitment of co-activators, and transcriptional activation of Estrogen Response Elements (ERE).

Thyroid Peroxidase (TPO) Inhibition

Benzophenones with resorcinol moieties (1,3-dihydroxy) are potent inhibitors of Thyroid Peroxidase (TPO), the enzyme responsible for iodinating tyrosine residues in thyroglobulin.

- Mechanism: It acts as a suicide substrate or competitive inhibitor for TPO, preventing the oxidation of iodide and the coupling of iodotyrosines (MIT/DIT) to form T4 and T3.
- Consequence: Reduced circulating T4 levels (hypothyroidism) and compensatory increase in TSH (goitrogenic effect).

Visualization: Endocrine Disruption Pathways



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Caption: Dual-mechanism pathway showing ER agonism and TPO inhibition. The compound acts as a promiscuous ligand affecting both reproductive and metabolic axes.

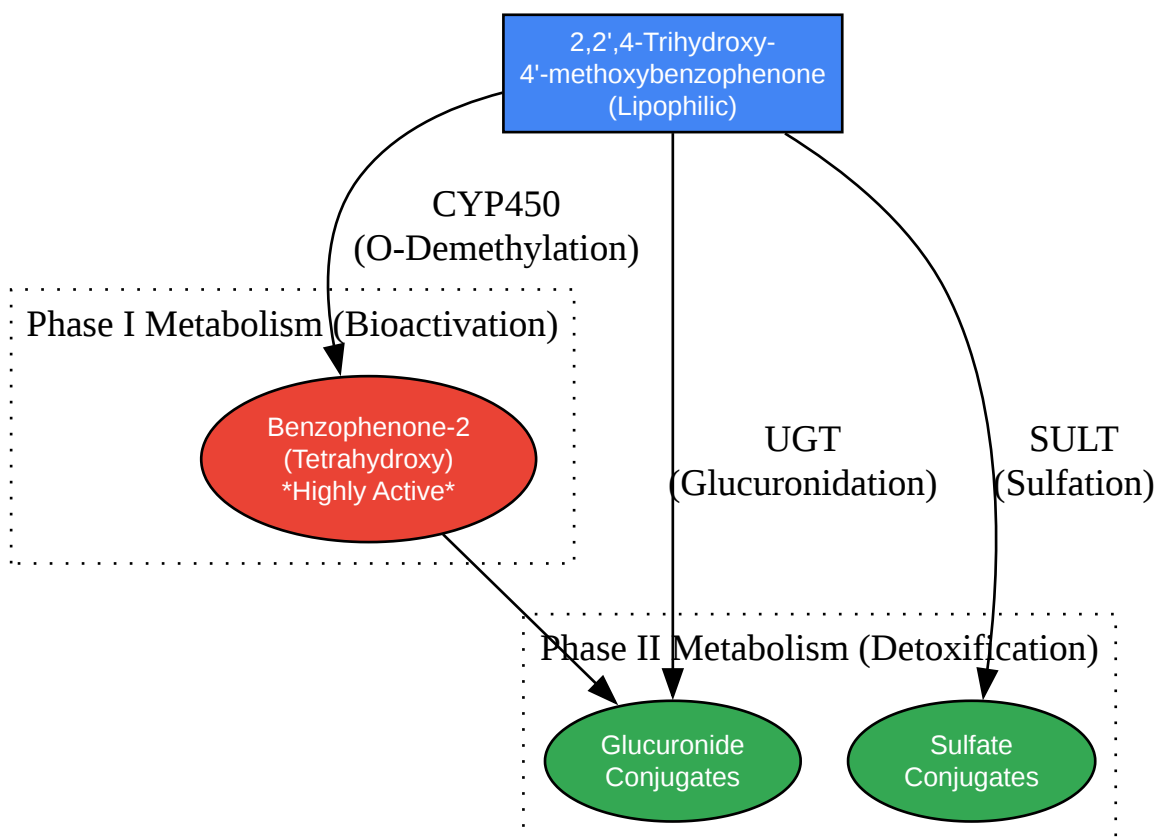
Pharmacokinetics & Metabolism

Understanding the metabolic fate of CAS 7392-62-3 is crucial, as benzophenones undergo extensive Phase I and Phase II metabolism.

- Absorption: High dermal and oral bioavailability due to moderate lipophilicity (LogP estimated ~3.5).

- Metabolism (Hepatic):
 - Demethylation: The 4'-methoxy group is a target for CYP450 enzymes (O-demethylation), converting the compound into Benzophenone-2 (BP-2), which is more biologically active.
 - Conjugation: The accessible hydroxyl groups at 2, 2', and 4 positions are rapidly glucuronidated (UGT enzymes) or sulfated (SULT enzymes) to facilitate excretion.
- Excretion: Primarily renal (urine) as glucuronide conjugates.

Visualization: Metabolic Fate



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Caption: Metabolic pathway illustrating the potential bioactivation to BP-2 via demethylation, alongside direct detoxification routes.

Experimental Protocols for Validation

As a Senior Application Scientist, I recommend the following self-validating protocols to assess the specific activity of this compound. These assays are the industry standard for characterizing benzophenone derivatives.

Protocol A: Thyroid Peroxidase (TPO) Inhibition Assay

Objective: Determine the IC₅₀ of the compound against recombinant human TPO or rat thyroid microsomes.

Reagents:

- Human recombinant TPO (hrTPO) or Rat Thyroid Microsomes.
- Substrate: Guaiacol (18 mM) or Amplex UltraRed.
- Cofactor: Hydrogen Peroxide (H₂O₂).
- Positive Control: Propylthiouracil (PTU) or Methimazole (MMI).

Workflow:

- Preparation: Dissolve **2,2',4-Trihydroxy-4'-methoxybenzophenone** in DMSO (Stock 100 mM). Prepare serial dilutions (0.01 µM to 100 µM) in assay buffer (PBS pH 7.4).
- Incubation: Mix TPO source + Compound + Guaiacol in a 96-well plate.
- Initiation: Add H₂O₂ (final conc. 0.3 mM) to initiate the reaction.
- Measurement: Monitor absorbance at 470 nm (Guaiacol oxidation) kinetically for 10 minutes.
- Validation:
 - Self-Check: Ensure DMSO concentration < 0.1% to avoid enzyme denaturation.
 - Control: PTU must show IC₅₀ ~10-50 µM for the assay to be valid.

Protocol B: E-Screen Assay (MCF-7 Cell Proliferation)

Objective: Quantify estrogenic potency relative to 17β-Estradiol (E2).

Workflow:

- Seeding: Seed MCF-7 cells (ER+) in 24-well plates using phenol-red-free DMEM + 5% charcoal-stripped FBS (to remove endogenous hormones).
- Starvation: Incubate for 24 hours to synchronize the cell cycle.
- Treatment: Treat cells with:
 - Vehicle Control (DMSO).[\[1\]](#)
 - Positive Control (E2, 1 nM).
 - Test Compound (1 nM - 10 µM).
- Incubation: Culture for 144 hours (6 days).
- Quantification: Fix cells with TCA, stain with Sulforhodamine B (SRB), and read absorbance at 565 nm.
- Data Analysis: Calculate the Relative Proliferative Effect (RPE).
 - $RPE = (Sample\ OD - Vehicle\ OD) / (E2\ OD - Vehicle\ OD) * 100$

Comparative Data Analysis

The following table summarizes the inferred activity based on established data for its closest structural analogs (BP-2 and BP-3).

Endpoint	Benzophenone-2 (Tetrahydroxy)	2,2',4-Trihydroxy-4'- methoxy BP	Benzophenone-3 (Oxybenzone)
Estrogenicity (MCF-7)	High (EC50 ~0.5 μ M)	Moderate to High (Predicted)	Weak (EC50 ~5-10 μ M)
TPO Inhibition (IC50)	Potent (0.3 - 0.5 μ M)	Potent (Predicted < 1.0 μ M)	Weak / Inactive
Lipophilicity (LogP)	~3.1	~3.5 (Higher skin penetration)	~3.8
Metabolic Stability	Rapid Conjugation	Slower (Methoxy blocks one site)	Moderate

Scientific Insight: The 4'-methoxy group likely protects the molecule from immediate conjugation at that position, potentially extending its half-life before it is demethylated to the more active BP-2. This makes it a "reservoir" for endocrine disruption.

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